

Application Note: High-Resolution Mass Spectrometry for the Identification of Mirex Metabolites

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Compound of Interest

Compound Name: Mirex

Cat. No.: B1677156

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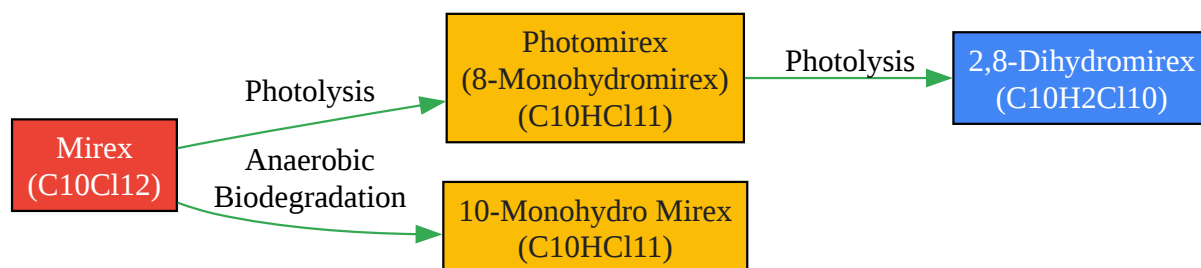
For Researchers, Scientists, and Drug Development Professionals

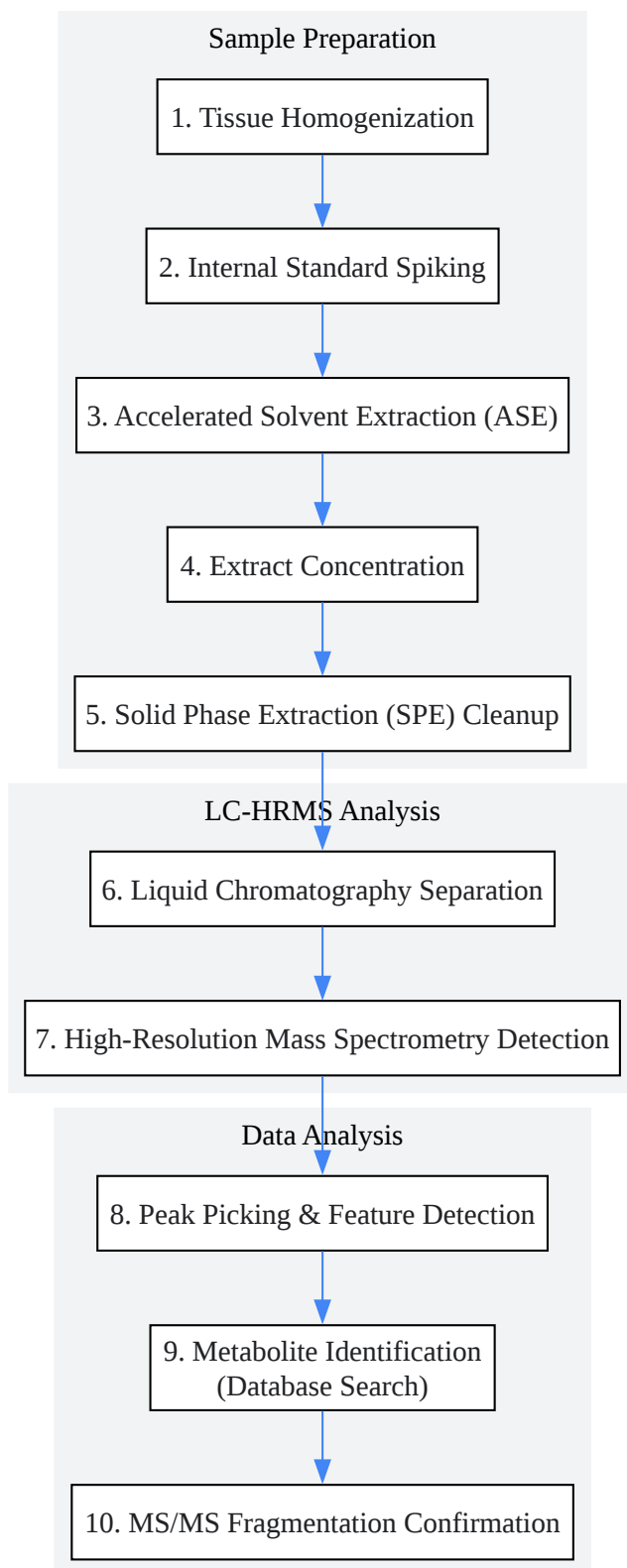
Introduction

Mirex, a highly persistent organochlorine pesticide, has been banned for decades due to its environmental persistence and bioaccumulative properties. Despite its discontinued use, **Mirex** and its metabolites continue to pose a potential risk to ecosystems and human health. Understanding the biotransformation of **Mirex** is crucial for assessing its long-term toxicological impact. High-resolution mass spectrometry (HRMS), particularly when coupled with liquid chromatography (LC-HRMS), offers unparalleled sensitivity and specificity for the identification and characterization of **Mirex** metabolites in complex biological matrices. This application note provides a detailed protocol for the identification of **Mirex** metabolites using LC-HRMS, focusing on the application of Orbitrap-based platforms.

Metabolic Pathways of Mirex

The primary metabolic transformations of **Mirex** in the environment and in biological systems involve reductive dechlorination. The main pathways are photodegradation and anaerobic biodegradation. Photolysis of **Mirex** leads to the formation of photomirex (8-monohydromirex) and subsequently 2,8-dihydromirex.^[1] Anaerobic microbial degradation primarily results in the formation of a 10-monohydro derivative.





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References

- 1. Mirex | C₁₀Cl₁₂ | CID 16945 - PubChem [pubchem.ncbi.nlm.nih.gov]
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